

# interference in DPD measurement of chloramine from organic matter

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# Technical Support Center: DPD Measurement of Chloramine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered by researchers, scientists, and drug development professionals during the DPD (N,N-diethyl-p-phenylenediamine) measurement of **chloramine**, with a specific focus on interference from organic matter.

# Frequently Asked Questions (FAQs)

Q1: What is the "phantom reading" I'm observing in my free chlorine DPD test?

A1: A "phantom reading" is a false-positive result for free chlorine that can occur when testing water containing **chloramine**s, particularly mono**chloramine**.[1] The DPD indicator for free chlorine is designed to react immediately with free available chlorine.[1] However, mono**chloramine** can also react with the DPD reagent, but at a slower rate. This slow reaction causes the color of the sample to gradually darken over time, leading to an artificially high and drifting reading.[1] This is a common sign of **chloramine** interference.[1]

Q2: How can I differentiate between free chlorine and combined chlorine (**chloramines**) using the DPD method?

### Troubleshooting & Optimization





A2: The DPD method uses a sequential approach to distinguish between free and combined chlorine.

- Free Chlorine: The DPD reagent is added to the sample, and the color is read immediately (typically within one minute). This reading represents the free chlorine concentration.[1]
- Total Chlorine: After the free chlorine reading, potassium iodide (KI) is added to the same sample. The KI catalyzes the reaction of combined chlorine (chloramines) with DPD, causing a further color change. The final color intensity represents the total chlorine concentration.[1]
- Combined Chlorine: The combined chlorine concentration is then calculated by subtracting the free chlorine reading from the total chlorine reading.[1]

Q3: Can organic matter in my sample interfere with chloramine measurement?

A3: Yes, organic matter can interfere with DPD measurements of **chloramine**. Chlorine can react with organic nitrogen compounds present in the water to form "organic **chloramine**s".[2] These organic **chloramine**s can react with the DPD reagent and cause a positive interference in both free and total chlorine measurements.[2][3] This is a known issue, especially in wastewater and waters with high organic content.[2]

Q4: What are other common interferences in the DPD method for chlorine?

A4: Besides **chloramine**s and organic matter, other oxidizing agents can interfere with the DPD test, leading to false-positive results. These include:

- Oxidized manganese[4]
- Bromine[1]
- lodine[1]
- Ozone[1]
- Chlorine dioxide[1]
- Hydrogen peroxide



• Chromates[4]

Color and turbidity of the sample can also interfere with the colorimetric reading.[4]

Q5: Are there alternative methods to DPD for measuring **chloramine** in the presence of interferences?

A5: Yes, several alternative methods can be used, especially when significant interference is suspected.

- Amperometric Titration: This is considered a reference method and is less susceptible to interferences from color, turbidity, and some organic chloramines.[5]
- Indophenol Method: This method is specific for monochloramine and is not affected by manganese or organic chloramines, making it a good alternative for free chlorine measurement in the presence of these interferences.
- Membrane Introduction Mass Spectrometry (MIMS): A more advanced technique that can differentiate between different chloramine species.

# Troubleshooting Guides Issue 1: Drifting or Increasing Free Chlorine Reading (Phantom Reading)

Cause: Interference from mono**chloramine** reacting slowly with the DPD free chlorine reagent. [1]

#### **Troubleshooting Steps:**

- Immediate Reading: Ensure the free chlorine reading is taken within one minute of adding the DPD reagent.[1] The initial, immediate color change is more representative of the true free chlorine concentration.
- Observe for Drifting: After the initial reading, continue to observe the sample. A gradual
  increase in color intensity over several minutes is a strong indicator of monochloramine
  interference.[1]



- Perform a Total Chlorine Test: Always follow up a free chlorine test with a total chlorine test to
  determine the combined chlorine concentration. A high combined chlorine reading relative to
  the free chlorine reading supports the presence of interfering chloramines.
- Use a "**Chloramine** Masking" Reagent: Some test kits offer a reagent (e.g., thioacetamide) that can be added after the free chlorine reading to "freeze" the color development and prevent further reaction from **chloramine**s before taking the total chlorine reading.

# Issue 2: Suspected Interference from Organic Matter in Total Chloramine Measurement

Cause: Organic **chloramine**s formed by the reaction of chlorine with dissolved organic nitrogen are reacting with the DPD reagent, causing a positive interference.[2]

### **Troubleshooting Steps:**

- Follow Standard Method 4500-Cl G: This method is specifically recommended for samples containing significant amounts of organic matter.[4]
- Sample Pre-treatment for Co-occurring Interferences: Organic-rich waters often contain
  other interferents like manganese. Correct for manganese by following the procedure
  outlined in Standard Method 4500-Cl G, which involves adding sodium arsenite or
  thioacetamide to a separate sample aliquot to measure the interference, which is then
  subtracted from the total reading.[4]
- Consider Alternative Methods: If organic interference is persistent and significant, consider using an alternative method like amperometric titration, which is less susceptible to this type of interference.[5]
- Characterize Organic Content: If feasible, measure the Dissolved Organic Nitrogen (DON) or Total Organic Carbon (TOC) of your sample. Higher levels of these parameters increase the likelihood of organic chloramine formation and interference.

## **Quantitative Data on Interference**

The following tables summarize available data on the potential interference from **chloramines** and organic matter in DPD measurements.



Table 1: Monochloramine Interference on Free Chlorine DPD Measurement

Monochloramine Concentration (as Cl <sub>2</sub> )	Approximate Positive Interference on Free Chlorine Reading (after 1 minute)	Reference
3.0 mg/L	< 0.1 mg/L	[5]

Note: The interference from mono**chloramine** on the free chlorine test increases with time, temperature, and pH.[6]

Table 2: Nondisinfectant Positive Interference (NDPI) in Chloraminated Drinking Water

Condition	Observation	Reference
Low Total Chlorine (0.05 mg-Cl <sub>2</sub> /L)	NDPI (presumably from organic chloramines) can account for up to 100% of the total chlorine reading.	
24-hour contact time	Mean organic chloramine concentration reached 0.16 mg-Cl <sub>2</sub> /L.	_

## **Experimental Protocols**

# Protocol: DPD Colorimetric Method for Total Chloramine in the Presence of Organic Matter and Manganese (Based on Standard Method 4500-Cl G)

This protocol outlines the key steps for measuring total **chloramine** while accounting for common interferences found in organic-rich water.

### 1. Principle:

### Troubleshooting & Optimization





N,N-diethyl-p-phenylenediamine (DPD) is oxidized by total chlorine (including free chlorine and **chloramines**) in the presence of potassium iodide (KI) at a pH of 6.2 to 6.5 to produce a red-colored solution. The intensity of the color is proportional to the total chlorine concentration and is measured using a colorimeter or spectrophotometer at a wavelength of 515 nm. Interferences from oxidized manganese are corrected for by treating a separate sample aliquot with a reducing agent that removes chlorine but not manganese.

- 2. Reagents and Equipment:
- DPD Reagent Powder Pillows (for total chlorine)
- Phosphate Buffer Solution
- Potassium Iodide (KI)
- Sodium Arsenite Solution (0.5%) or Thioacetamide Solution (0.25%)
- Colorimeter or Spectrophotometer with a 515 nm filter
- Glassware (pre-treated to be chlorine-demand-free)
- 3. Procedure:

Part A: Measurement of Total Chlorine (with potential interference)

- Collect a representative water sample. The analysis should be performed immediately.
- Rinse a clean sample cell with the sample water and then fill it to the required volume (e.g., 10 mL).
- Add the contents of one DPD Total Chlorine Reagent Powder Pillow to the sample cell.
- Cap the cell and invert several times to mix.
- Allow a reaction time of at least 3 minutes but no more than 6 minutes for full color development.
- Place the sample cell into the colorimeter and record the total chlorine reading (Reading A).

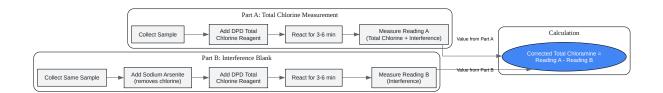


### Part B: Determination of Manganese Interference

- Take another identical volume of the same water sample in a separate clean sample cell.
- Add one dose of sodium arsenite solution or thioacetamide solution. Mix thoroughly. This will remove the chlorine residual.
- Add the contents of one DPD Total Chlorine Reagent Powder Pillow to this cell.
- · Cap the cell and invert to mix.
- Allow the same reaction time as in Part A.
- Place this cell into the colorimeter and record the reading (Reading B). This reading represents the interference from oxidized manganese.
- 4. Calculation:

Corrected Total Chloramine (mg/L as Cl2) = Reading A - Reading B

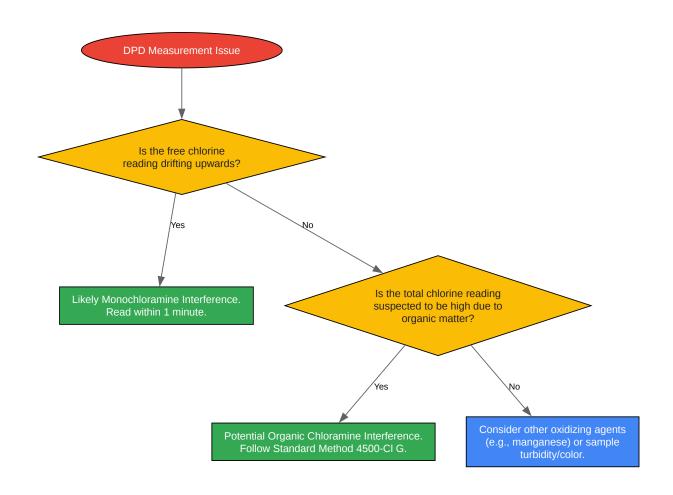
### **Visualizations**



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Caption: Workflow for DPD total **chloramine** measurement with interference correction.





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Caption: Troubleshooting logic for common DPD measurement interferences.

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